

1-azido-4-iodobutane HPLC purity validation

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Compound Focus: 1-Azido-4-iodobutane

CAS No.: 148759-55-1

Cat. No.: S3666346

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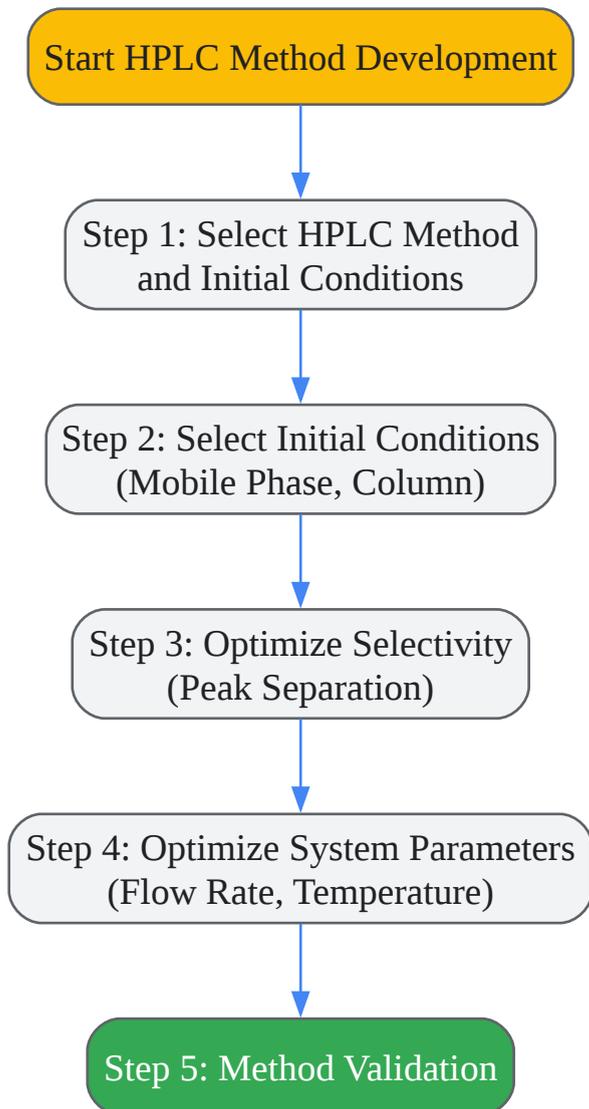
Chemical Profile of 1-Azido-4-Iodobutane

Here is the basic information available for your target compound:

Property	Description
CAS Number	148759-55-1 [1]
Molecular Formula	$C_4H_8IN_3$ [1]
Molecular Weight	225.032 g/mol [1]
Chemical Structure	Linear aliphatic chain with an azido ($-N_3$) group at one end and an iodo ($-I$) group at the other [1].

HPLC Method Development & Validation Framework

For a comprehensive purity validation guide, you would need to develop and validate a specific HPLC method. The following workflow outlines the standard process for this task.



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This process is governed by international guidelines (like ICH Q2(R1)) and requires testing specific parameters [2] [3] [4]. The table below details these key validation parameters and their typical acceptance criteria.

Validation Parameter	Description	Typical Acceptance Criteria
Specificity/Selectivity	Ability to distinguish the analyte from impurities, degradants, or matrix components [3] [4].	No interference observed at the retention time of the main peak [4].
Linearity & Range	The method produces results directly proportional to the analyte concentration in a specific range [3] [4].	Correlation coefficient (R^2) \geq 0.990 [4].
Accuracy	Closeness of the measured value to the true value, often tested via recovery studies [3] [4].	Recovery of 98-102% for API [4].
Precision	Closeness of agreement between a series of measurements. Includes repeatability (same conditions) and intermediate precision (different days, analysts) [3] [4].	Relative Standard Deviation (%RSD) < 2.0% for repeatability [4].
Limit of Detection (LOD) & Quantitation (LOQ)	Lowest amount of analyte that can be detected (LOD) or quantified with accuracy and precision (LOQ) [3] [4].	LOD: Signal-to-Noise ratio \geq 3. LOQ: Signal-to-Noise ratio \geq 10 [4].
Robustness	Capacity to remain unaffected by small, deliberate variations in method parameters (e.g., temperature, flow rate, pH) [3] [4].	System suitability criteria are met despite variations [4].

Suggested Path Forward for Your Guide

Since specific data for **1-azido-4-iodobutane** is not available, here are some practical steps you can take to create your comparison guide:

- **Consult Specialized Databases:** Search for "**1-azido-4-iodobutane** HPLC" on scientific databases like SciFinder or Reaxys, which may contain journal articles with detailed experimental conditions.
- **Review Methods for Analogous Compounds:** The synthesis and handling of **1-azido-4-iodobutane** are often reported in the context of "click chemistry" [5]. You can use HPLC methods developed for other organic azides or iodo-alkanes as a starting point for your experimental design.

- **Perform a Pilot Study:** Based on the general framework, you can initiate your own experiments. A recommended starting point is a **reverse-phase HPLC** method using a C18 column, with a mobile phase of acetonitrile and water, and UV detection at a suitable wavelength [2].

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References

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